

Section 1: Compound Identification and Hazard Classification

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Compound of Interest

Compound Name: **5-Tert-butyl-2-iodophenol**

Cat. No.: **B1314731**

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A foundational aspect of laboratory safety is the unambiguous identification of a chemical and its associated hazards as mandated by the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Compound Details:

- Chemical Name: **5-tert-butyl-2-iodophenol**
- CAS Number: 20942-70-5
- Molecular Formula: $C_{10}H_{13}IO$ [1][2][3]
- Molecular Weight: 276.12 g/mol [1][2][4]
- Physical Form: Solid, powder[5][6]

GHS Hazard Classification:

The compound is classified with the following GHS elements, indicating a moderate but significant hazard profile that demands careful handling.

GHS Element	Classification	Description
Signal Word	Warning	Indicates a less severe hazard level. [2] [5] [6]
Pictogram		GHS07 (Exclamation Mark) [5] [6]
Hazard Statements	H302	Harmful if swallowed. [2] [5] [6]
H315	Causes skin irritation. [2] [5] [6]	
H319	Causes serious eye irritation. [2] [5] [6]	
H335	May cause respiratory irritation. [2] [6]	

Section 2: Toxicological Insights: The "Why" Behind the Hazards

Understanding the mechanistic basis of a chemical's toxicity is paramount for developing effective safety protocols. The hazards of **5-tert-butyl-2-iodophenol** are rooted in the reactivity of its functional groups.

- Skin and Eye Irritation (H315, H319): The primary driver of this compound's irritancy is the phenolic hydroxyl (-OH) group. Phenols are known corrosives and irritants.[\[7\]](#) They can cause damage by denaturing proteins and disrupting the lipid matrix of cell membranes, leading to cell death and inflammation.[\[8\]](#)[\[9\]](#) This is classified as a reversible effect, distinguishing it from more severe corrosive damage.[\[10\]](#)[\[11\]](#) The presence of a bulky tert-butyl group and a large iodine atom on the ring can modulate this reactivity, but the inherent hazard of the phenol moiety remains.
- Respiratory Irritation (H335): As a fine powder, the compound can be easily inhaled.[\[6\]](#) Once in the respiratory tract, the phenolic group can irritate the mucous membranes through the same mechanisms responsible for skin and eye irritation, leading to inflammation, coughing, and discomfort.[\[12\]](#)[\[13\]](#)

- Harmful if Swallowed (H302): Upon ingestion, the compound is absorbed into the bloodstream. While specific toxicokinetic data for this exact molecule is not readily available, related phenolic compounds are known to be systemically toxic.[9][14] They can exert effects on the central nervous system and cause damage to the liver and kidneys, which are responsible for metabolizing and excreting foreign substances.[15][16] The "Harmful" classification (Acute Toxicity Category 4) indicates that ingestion of a relatively small amount could cause serious health effects.[17]

The logical flow from hazard identification to the implementation of control measures is critical for ensuring laboratory safety.

Caption: Relationship between hazard identification and safety protocols.

Section 3: Protocols for Safe Handling and Risk Mitigation

A multi-layered approach, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for minimizing exposure.

3.1 Engineering Controls

- Primary Containment: All weighing and manipulation of **5-tert-butyl-2-iodophenol** powder must be conducted within a certified chemical fume hood to prevent inhalation of airborne particles and to contain any potential spills.[13]

3.2 Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles conforming to ANSI Z87.1 or EN 166.	Protects against airborne powder and accidental splashes, mitigating the risk of serious eye irritation (H319). [18]
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm).	Provides a barrier against skin contact, preventing irritation (H315). [17] [19] Gloves must be inspected before use and changed immediately if contaminated.
Body Protection	A buttoned, long-sleeved laboratory coat.	Prevents contamination of personal clothing.

3.3 Safe Handling Workflow

- Preparation: Cordon off the work area. Ensure the fume hood is operational and the sash is at the appropriate height. Assemble all necessary equipment (spatulas, weigh boats, glassware) and PPE.
- Weighing: Carefully weigh the required amount of the solid compound inside the fume hood. Use a spatula to transfer the powder, avoiding the creation of dust clouds.
- Transfer/Reaction Setup: If dissolving, add the solvent to the solid slowly. If adding to a reaction, do so in a controlled manner. All transfers should occur within the fume hood.
- Post-Handling: Tightly cap the source container. Decontaminate the spatula and work surface with an appropriate solvent (e.g., isopropanol or ethanol) followed by soap and water.
- Doffing PPE: Remove gloves first, turning them inside out, and dispose of them in the designated chemical waste. Remove the lab coat and goggles. Wash hands thoroughly with soap and water.

Section 4: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or release.

4.1 First-Aid Measures

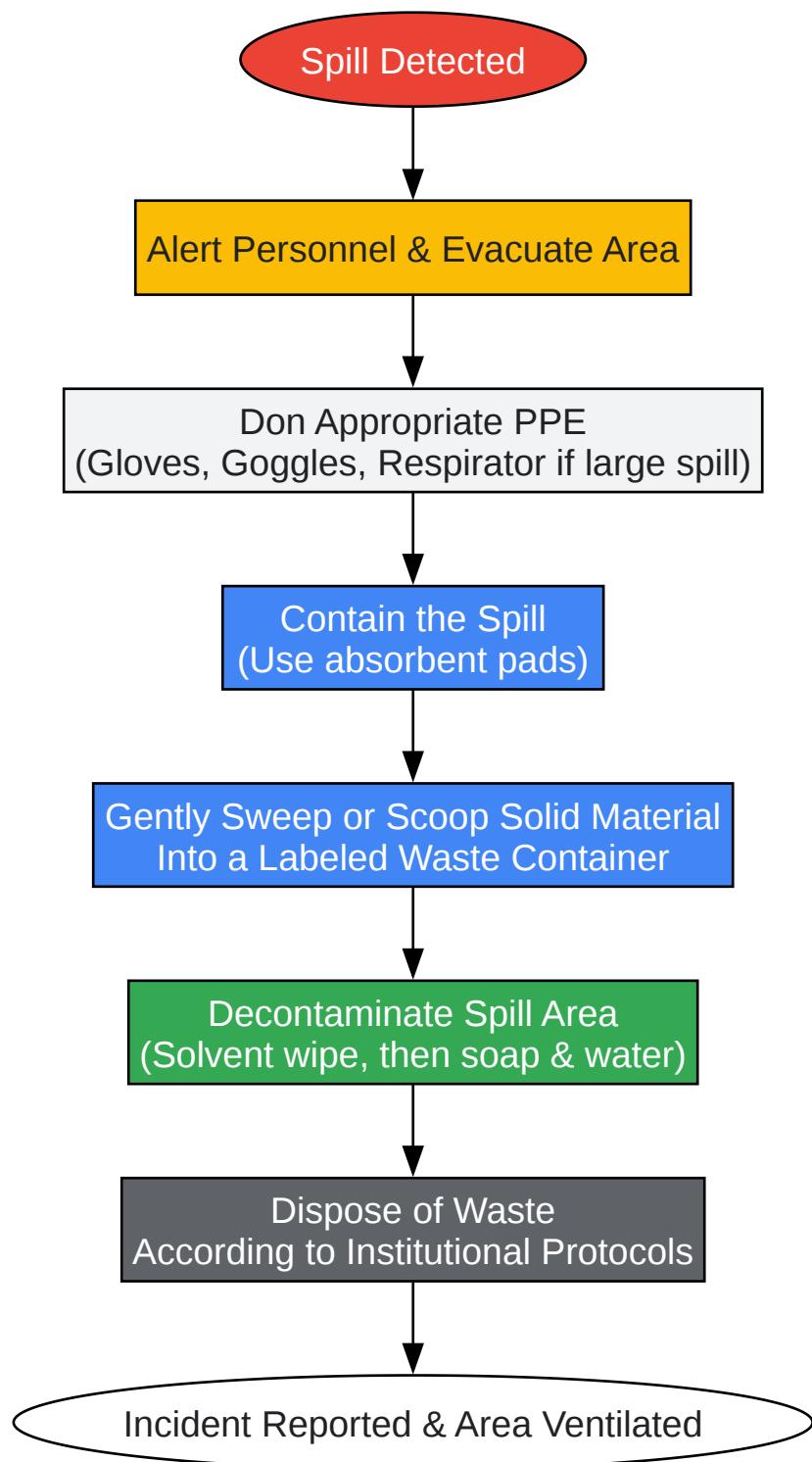
Immediate and appropriate first aid is critical.

- In Case of Eye Contact (H319):
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[20] An emergency eyewash station should be used.
 - Remove contact lenses if present and easy to do. Continue rinsing.[21]
 - Seek immediate medical attention.[20]
- In Case of Skin Contact (H315):
 - Immediately remove all contaminated clothing.
 - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[20]
 - If skin irritation persists, seek medical advice.[21]
- If Inhaled (H335):
 - Move the individual to fresh air at once.[20]
 - If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration.
 - Seek medical attention.
- If Swallowed (H302):
 - Do NOT induce vomiting.[21]

- Rinse the mouth with water.
- If the person is conscious, have them drink one or two glasses of water to dilute the substance.
- Seek immediate medical attention and provide the Safety Data Sheet to the medical professional.[20]

4.2 Accidental Release Measures

A prompt and systematic response can prevent a minor spill from becoming a major incident.



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Caption: Workflow for responding to an accidental spill.

4.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13][22]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides and hydrogen iodide.[18][23]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[18][19]

Section 5: Storage and Disposal

Proper storage and disposal are final, critical steps in the chemical's lifecycle to ensure safety and environmental protection.

5.1 Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[21][24] While some suppliers suggest room temperature storage[6], others recommend refrigeration (2-8°C or 0°C) and protection from light.[4][5] To maximize stability and ensure safety, storing the compound in a refrigerator at 2-8°C, protected from light, is the most prudent and recommended practice.
- Incompatibilities: Store away from strong oxidizing agents and bases.[18][23]

5.2 Disposal

- Procedure: All waste material, including empty containers and contaminated PPE, must be disposed of as hazardous chemical waste.[18] Disposal must be conducted in accordance with all local, regional, and national environmental regulations. Do not dispose of it down the drain.

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